

Ethyl 4-(aminomethyl)benzoate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 4-(aminomethyl)benzoate

Cat. No.: B1297436

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An In-depth Technical Guide to **Ethyl 4-(aminomethyl)benzoate**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **Ethyl 4-(aminomethyl)benzoate**, a versatile building block in medicinal chemistry and drug development. It is intended for researchers, scientists, and professionals in the field, offering in-depth technical information, from its fundamental properties to its practical applications and handling.

Core Chemical Identity

Ethyl 4-(aminomethyl)benzoate, also known by its CAS Number 366-84-7, is a key organic intermediate. Its structure features a central benzene ring substituted with an ethyl ester group and an aminomethyl group at the para position. This unique arrangement of functional groups makes it a valuable precursor in the synthesis of a wide array of more complex molecules.

Molecular Formula: $C_{10}H_{13}NO_2$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 179.22 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Structure:

Caption: Chemical structure of **Ethyl 4-(aminomethyl)benzoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 4-(aminomethyl)benzoate** is provided below. These properties are critical for its handling, storage, and application in various experimental settings.

Property	Value	Source
CAS Number	366-84-7	[2][3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][2]
Molecular Weight	179.22 g/mol	[1][2][3]
Appearance	White to yellow solid/crystals	[3]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in ethyl acetate	[3]
SMILES	CCOC(=O)C1=CC=C(C=C1)CN	[1]
InChIKey	WCTQEHGXBKFLKG-UHFFFAOYSA-N	[1]

Synthesis Protocol

A common and efficient method for the synthesis of **Ethyl 4-(aminomethyl)benzoate** involves the esterification of 4-(aminomethyl)benzoic acid.[3] The following protocol details this process.

Step-by-Step Methodology:

- **Reaction Setup:** To a 250 mL three-necked round-bottomed flask, add 7.5 g (50 mmol) of 4-(aminomethyl)benzoic acid.
- **Solvent Addition:** Add 100 mL of anhydrous ethanol to the flask.
- **Reagent Addition:** While cooling the flask in an ice bath, slowly add 20.8 g (175 mmol) of thionyl chloride dropwise.

- Initial Reaction: After the complete addition of thionyl chloride, stir the reaction mixture at room temperature for 30 minutes.
- Reflux: Heat the mixture to reflux and maintain for 4 hours.
- Solvent Removal: After the reaction is complete, stop the heating and remove the ethanol by distillation under reduced pressure. This will yield a white solid product.
- Work-up: Dissolve the resulting solid in 150 mL of ethyl acetate.
- Neutralization: Cool the solution in an ice bath and slowly add a 35% aqueous sodium hydroxide solution to adjust the pH to 7-8.
- Extraction: Separate the organic and aqueous layers. Wash the organic layer three times with 30 mL of saturated saline solution.
- Drying and Concentration: Dry the organic layer with anhydrous sodium sulfate, filter, and concentrate to obtain a yellow solid product. The reported yield for this method is approximately 90%.^[3]

Synthesis Workflow Diagram:



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Caption: Workflow for the synthesis of **Ethyl 4-(aminomethyl)benzoate**.

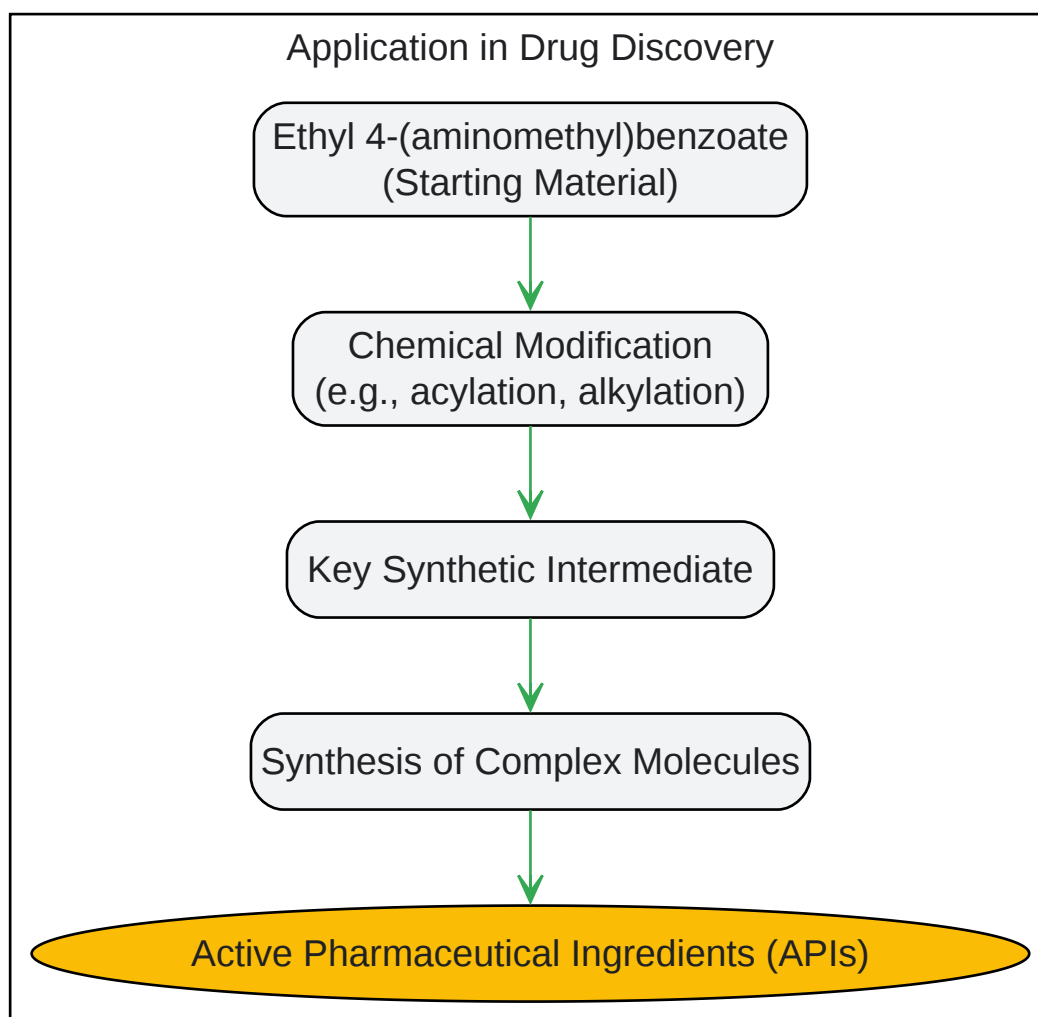
Applications in Drug Discovery and Development

Ethyl 4-(aminomethyl)benzoate serves as a crucial building block in the synthesis of various pharmaceutical compounds, particularly in the development of anticancer and anti-

inflammatory medications.[4] Its bifunctional nature, possessing both a primary amine and an ethyl ester, allows for diverse chemical modifications and the construction of complex molecular architectures.

While this compound is a versatile starting material, it is important to distinguish it from its structural isomer, Ethyl 4-aminobenzoate (Benzocaine), which has direct applications as a local anesthetic.[5] **Ethyl 4-(aminomethyl)benzoate**'s utility lies primarily in its role as a synthetic intermediate.

Logical Flow of Application:



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Caption: Logical flow of **Ethyl 4-(aminomethyl)benzoate** application.

Safety and Handling

Proper handling and storage of **Ethyl 4-(aminomethyl)benzoate** are essential to ensure laboratory safety.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[\[6\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.

Handling:

- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Use in a well-ventilated area or under a fume hood.[\[6\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- For long-term storage, it is recommended to store in a freezer under -20°C in an inert atmosphere and protected from light.[\[2\]](#)[\[8\]](#)

First Aid Measures:

- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[6\]](#)
- In case of skin contact: Wash off with soap and plenty of water.[\[6\]](#)

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[6]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[6]

References

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